

An In-depth Technical Guide to 2,2-Diethoxyethanol (CAS 621-63-6)

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Compound of Interest

Compound Name: 2,2-Diethoxyethanol

Cat. No.: B041559

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,2-Diethoxyethanol** (CAS 621-63-6), a versatile chemical intermediate. The information is presented to support research, development, and manufacturing activities in the pharmaceutical and fine chemical industries.

Core Physical and Chemical Properties

2,2-Diethoxyethanol, also known as glycolaldehyde diethyl acetal, is a colorless to pale yellow liquid. Its key physical and chemical data are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C6H14O3	N/A
Molecular Weight	134.17 g/mol	N/A
Appearance	Colorless to pale yellow clear liquid	[1]
Boiling Point	166-167 °C at 760 mmHg	[1]
Density	0.9000 g/cm ³	N/A
Refractive Index	1.4160	N/A
Flash Point	62 °C	N/A
Water Solubility	Miscible with water, chloroform, and ethyl acetate.	[2][3]
pKa (Predicted)	14.83 ± 0.10	[2]
LogP (o/w) (estimated)	0.656	[1]
Vapor Pressure (estimated)	0.574 mmHg at 25 °C	[1]

Experimental Protocols

Detailed methodologies for the determination of key physical properties of **2,2-Diethoxyethanol** are outlined below. These protocols are based on standard laboratory procedures.

Determination of Boiling Point (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The Thiele tube method is a common and efficient way to determine the boiling point of a small sample of liquid.

Procedure:

- A small amount of **2,2-Diethoxyethanol** is placed in a small test tube.

- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer.
- The assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The Thiele tube is gently heated, causing the temperature of the bath and the sample to rise.
- As the boiling point is approached, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is stopped, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.^{[3][4]}

Determination of Density (Pycnometer Method)

The density of a substance is its mass per unit volume. A pycnometer, a flask with a specific volume, is used for precise density measurements of liquids.

Procedure:

- A clean, dry pycnometer is weighed empty.
- The pycnometer is filled with distilled water of a known temperature and weighed again to determine its exact volume.
- The pycnometer is then emptied, dried, and filled with **2,2-Diethoxyethanol**.
- The filled pycnometer is weighed.
- The density of **2,2-Diethoxyethanol** is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Determination of Water Solubility (Flask Method - OECD 105)

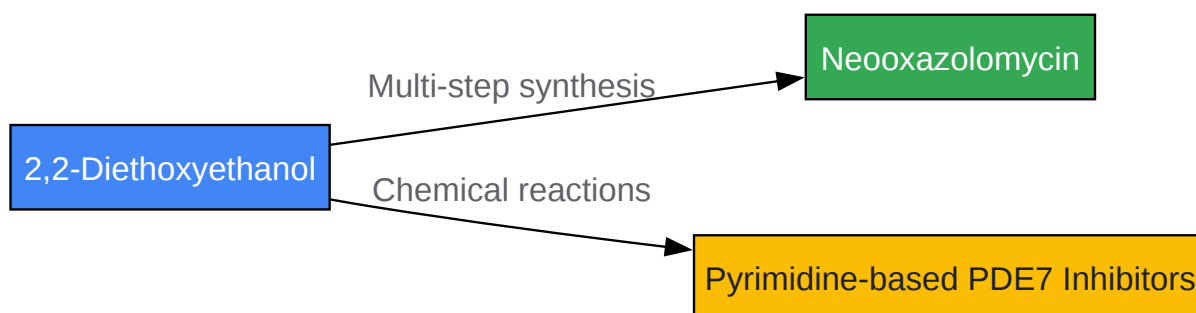
The water solubility of a substance is its saturation mass concentration in water at a given temperature. The flask method is suitable for substances with solubilities above 10^{-2} g/L.[1][5]

Procedure:

- An excess amount of **2,2-Diethoxyethanol** is added to a known volume of distilled water in a flask.
- The flask is agitated at a constant temperature (e.g., 20 °C) for a sufficient time to reach equilibrium (saturation).
- The mixture is then allowed to stand to separate any undissolved substance.
- A sample of the clear aqueous solution is carefully taken.
- The concentration of **2,2-Diethoxyethanol** in the aqueous sample is determined by a suitable analytical method (e.g., gas chromatography).
- This concentration represents the water solubility of the compound at that temperature.[2][6]

Role in Chemical Synthesis

2,2-Diethoxyethanol is a valuable building block in organic synthesis, particularly in the pharmaceutical industry. It serves as a precursor in the synthesis of complex molecules such as the antibiotic neoxazalomycin and pyrimidine-based inhibitors of phosphodiesterase 7 (PDE7).[3]

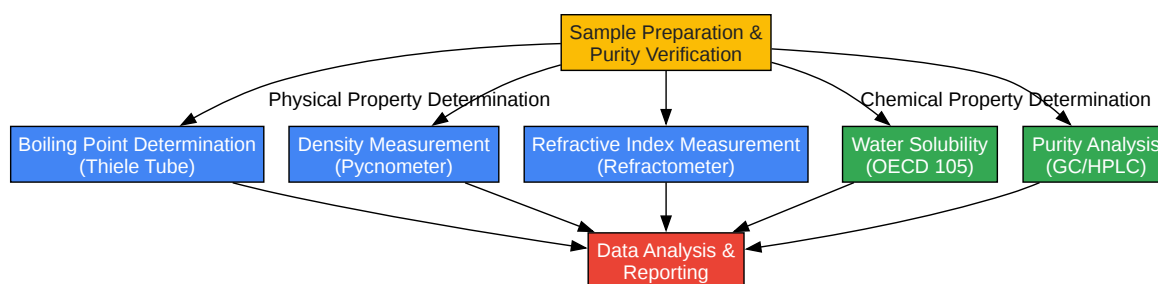


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Role of **2,2-Diethoxyethanol** in Synthesis

Experimental Workflow for Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the key physical and chemical properties of a liquid compound like **2,2-Diethoxyethanol**.



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Workflow for Property Determination

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